

# 2'-Chloro-5'-(trifluoromethyl)acetophenone chemical structure and IUPAC name.

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## Compound of Interest

Compound Name: 2'-Chloro-5'-  
(trifluoromethyl)acetophenone

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An In-depth Technical Guide to **2'-Chloro-5'-(trifluoromethyl)acetophenone**: A Key Building Block in Modern Synthesis

## Introduction: Unveiling a Versatile Synthetic Intermediate

In the landscape of modern medicinal and agricultural chemistry, the strategic incorporation of fluorine atoms into organic molecules is a cornerstone of rational design. The trifluoromethyl group ( $-CF_3$ ) is particularly prized for its ability to enhance critical properties such as metabolic stability, lipophilicity, and binding affinity.<sup>[1][2]</sup> Within this context, **2'-Chloro-5'-(trifluoromethyl)acetophenone** emerges as a pivotal building block. This technical guide offers a comprehensive overview of this compound, intended for researchers, scientists, and professionals in drug development who leverage fluorinated intermediates to drive innovation.

This molecule, an acetophenone derivative, is distinguished by a trifluoromethyl group and a chlorine atom on the phenyl ring. This specific substitution pattern creates a unique electronic environment, making it a versatile precursor for a wide range of more complex chemical entities. Its primary value lies in its role as a key intermediate in the synthesis of pharmaceuticals and agrochemicals.<sup>[1][3]</sup>

## Chemical Identity and Structure

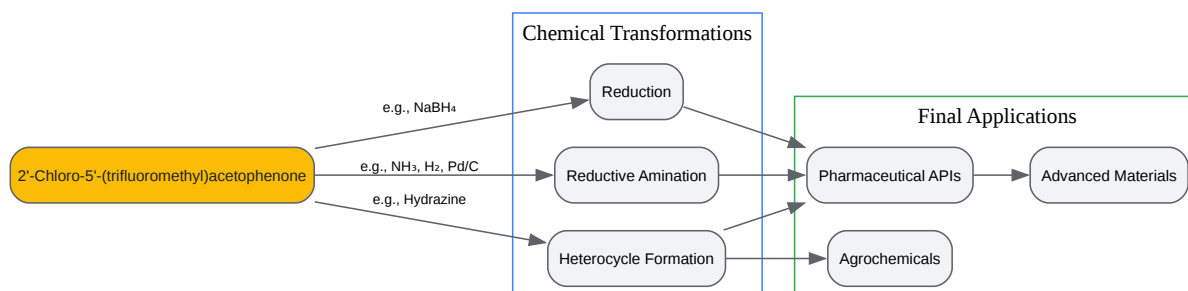
The unambiguous identification of a chemical compound is foundational to its application in research and development. The structural and naming conventions for this compound are outlined below.

IUPAC Name: 1-[2-Chloro-5-(trifluoromethyl)phenyl]ethan-1-one<sup>[4]</sup>

Common Synonyms:

- 2-Chloro-5-(trifluoromethyl)acetophenone
- 3-Acetyl-4-chlorobenzotrifluoride<sup>[3]</sup><sup>[5]</sup>

Chemical Structure: The structure consists of an acetophenone core where the phenyl ring is substituted at the 2'- and 5'- positions with a chloro and a trifluoromethyl group, respectively.



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